

# Application Notes and Protocols for Luteolin 7-Sulfate Analytical Standard

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## Compound of Interest

Compound Name: Luteolin 7-sulfate

Cat. No.: B3053893

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and technical information for the use of **Luteolin 7-sulfate** as an analytical standard. This document is intended to guide researchers in the accurate quantification and analysis of **Luteolin 7-sulfate** in various matrices, supporting drug development, quality control, and scientific research.

## Introduction to Luteolin 7-Sulfate

**Luteolin 7-sulfate** is a sulfated flavonoid, a derivative of the naturally occurring flavone, luteolin. It is found in various plants, including *Eclipta prostrata* and the marine plant *Phyllospadix iwatensis*.<sup>[1][2]</sup> Like other flavonoids, **Luteolin 7-sulfate** exhibits various biological activities and is of interest for its potential therapeutic applications. Notably, it has been shown to inhibit melanin synthesis by attenuating tyrosinase gene expression through the CREB- and MITF-mediated signaling pathway.<sup>[3][4][5][6]</sup> This makes it a compound of interest in dermatology and cosmetology for addressing hyperpigmentation disorders.

Accurate and precise analytical methods are crucial for the quantification of **Luteolin 7-sulfate** in research and product development. A certified analytical standard is essential for method development, validation, and routine analysis.

Chemical Information:

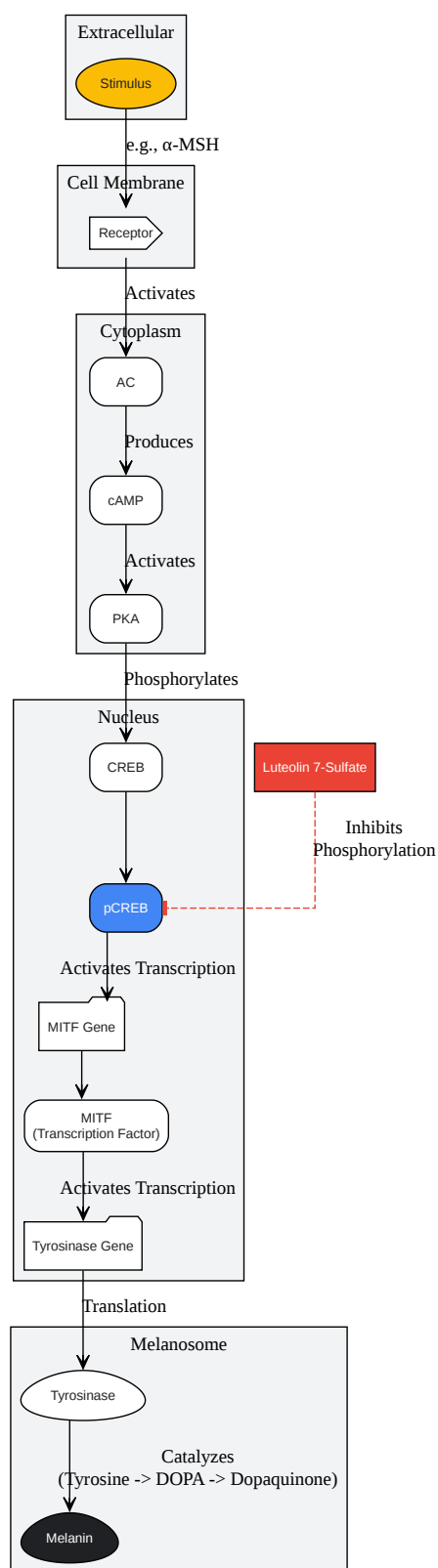
- CAS Number: 56857-57-9<sup>[2][7]</sup>

- Molecular Formula:  $C_{15}H_{10}O_9S$  [7]
- Molecular Weight: 366.30 g/mol [2]

## Application: Inhibition of Melanogenesis

**Luteolin 7-sulfate** has been identified as an inhibitor of melanin synthesis.[3][4][5][6] This activity is primarily attributed to its ability to downregulate the expression of tyrosinase, the key enzyme in melanogenesis. The mechanism involves the inhibition of the cAMP-responsive element-binding protein (CREB) and microphthalmia-associated transcription factor (MITF) signaling pathway.[2][3][4][5]

The following diagram illustrates the signaling cascade leading to melanin synthesis and the point of intervention by **Luteolin 7-sulfate**.



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**Caption: Luteolin 7-Sulfate** inhibits melanin synthesis by targeting the CREB-MITF pathway.

## Analytical Methods

High-Performance Liquid Chromatography (HPLC) coupled with UV or Mass Spectrometry (MS) detection is the recommended technique for the quantification of **Luteolin 7-sulfate**.

This method is suitable for routine quality control and quantification in simpler matrices.

### Experimental Protocol: HPLC-UV Quantification of **Luteolin 7-Sulfate**

- Standard Preparation:
  - Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Luteolin 7-sulfate** standard and dissolve in 10 mL of methanol in a volumetric flask.
  - Working Standards: Prepare a series of working standards by serial dilution of the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation:
  - For plant extracts, perform a suitable extraction (e.g., methanol or ethanol) followed by filtration through a 0.45 µm syringe filter.
  - For formulated products, dissolve the product in a suitable solvent and filter.
  - Ensure the final sample concentration falls within the calibration curve range.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
  - Mobile Phase: A gradient of Solvent A (Water with 0.1% formic acid) and Solvent B (Acetonitrile with 0.1% formic acid).
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.

- Detection Wavelength: Approximately 350 nm.
- Column Temperature: 30°C.
- Calibration Curve:
  - Inject the working standards and record the peak area.
  - Plot a calibration curve of peak area versus concentration.
  - Determine the linearity ( $R^2$ ) of the curve.
- Quantification:
  - Inject the prepared sample.
  - Determine the concentration of **Luteolin 7-sulfate** in the sample by interpolating its peak area on the calibration curve.

#### Illustrative HPLC-UV Method Parameters:

Parameter	Value
Column	C18, 250 mm x 4.6 mm, 5 $\mu$ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-20 min: 10-50% B; 20-25 min: 50-90% B; 25-30 min: 90-10% B
Flow Rate	1.0 mL/min
Detection	UV at 350 nm
Temperature	30°C

LC-MS/MS offers higher sensitivity and selectivity, making it ideal for complex matrices and trace-level quantification.

## Experimental Protocol: LC-MS/MS Quantification of **Luteolin 7-Sulfate**

- Standard and Sample Preparation:
  - Follow the same procedure as for HPLC-UV, but with a lower concentration range for working standards (e.g., 1 ng/mL to 500 ng/mL).
  - An internal standard (e.g., a structurally similar flavonoid sulfate) is recommended for improved accuracy.
- LC-MS/MS Conditions:
  - LC System: A UPLC or HPLC system.
  - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8  $\mu$ m particle size).
  - Mobile Phase: As described for HPLC-UV.
  - Mass Spectrometer: A triple quadrupole mass spectrometer.
  - Ionization Mode: Electrospray Ionization (ESI) in negative mode.
  - MRM Transitions: Monitor the specific precursor-to-product ion transitions for **Luteolin 7-sulfate**.
- Data Analysis:
  - Construct a calibration curve using the peak area ratio of the analyte to the internal standard.
  - Quantify **Luteolin 7-sulfate** in samples based on this calibration curve.

## Illustrative LC-MS/MS Method Parameters:

Parameter	Value
Column	C18, 100 mm x 2.1 mm, 1.8 $\mu$ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	Optimized for separation
Flow Rate	0.3 mL/min
Ionization	ESI Negative
Precursor Ion (m/z)	~365
Product Ions (m/z)	To be determined by infusion

## Method Validation (as per ICH Guidelines)

For use in regulated environments, the analytical method should be validated according to ICH Q2(R1) guidelines.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

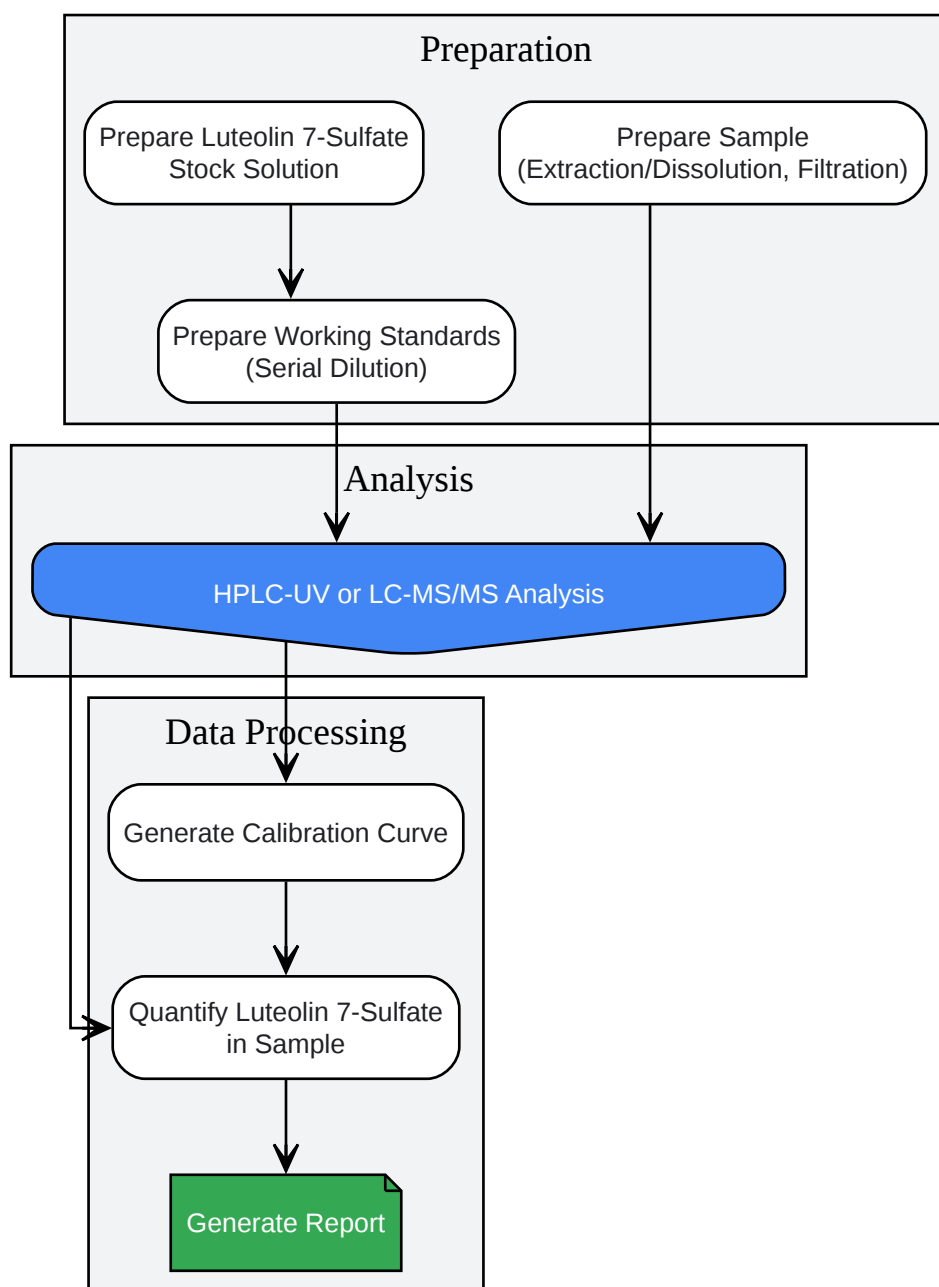
Summary of Validation Parameters:

Parameter	Description	Typical Acceptance Criteria
Specificity	Ability to assess the analyte in the presence of other components.	No interference at the retention time of the analyte.
Linearity	Proportionality of the response to the concentration.	Correlation coefficient ( $R^2$ ) $\geq$ 0.995.
Range	Concentration interval where the method is precise and accurate.	To be established based on linearity, accuracy, and precision.
Accuracy	Closeness of the measured value to the true value.	Recovery of 98-102% for spiked samples.
Precision	Repeatability and intermediate precision of the measurements.	Relative Standard Deviation (RSD) $\leq$ 2%.
Limit of Detection (LOD)	Lowest amount of analyte that can be detected.	Signal-to-noise ratio of 3:1.
Limit of Quantification (LOQ)	Lowest amount of analyte that can be quantified with precision and accuracy.	Signal-to-noise ratio of 10:1.
Robustness	Capacity to remain unaffected by small variations in method parameters.	RSD of results should remain within acceptable limits.

## Experimental Workflows

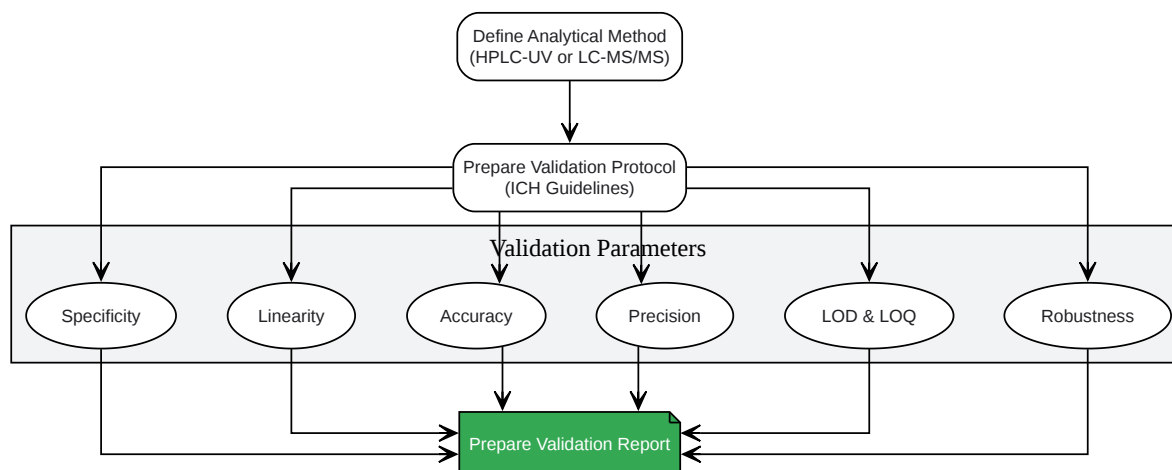
The following diagrams illustrate the general workflows for sample analysis using a **Luteolin 7-sulfate** standard.





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**Caption:** General workflow for the quantitative analysis of **Luteolin 7-Sulfate**.



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**Caption:** Workflow for analytical method validation according to ICH guidelines.

## Storage and Handling

- **Storage:** The **Luteolin 7-sulfate** analytical standard should be stored at -20°C in a tightly sealed container, protected from light and moisture.
- **Handling:** Allow the standard to equilibrate to room temperature before opening to prevent condensation. Use appropriate personal protective equipment (PPE) when handling the standard.
- **Solution Stability:** Prepare solutions fresh daily. If storage is necessary, store stock solutions in tightly sealed vials at -20°C for short periods.

Disclaimer: The information provided in these application notes is for guidance only. It is the responsibility of the user to develop and validate their own analytical methods for their specific application.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Luteolin 7-sulfate | CAS#:56857-57-9 | Chemsrce [chemsrc.com]
- 3. Luteolin 7-Sulfate Attenuates Melanin Synthesis through Inhibition of CREB- and MITF-Mediated Tyrosinase Expression - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Luteolin 7-Sulfate Attenuates Melanin Synthesis through Inhibition of CREB- and MITF-Mediated Tyrosinase Expression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Insights on the Inhibitory Power of Flavonoids on Tyrosinase Activity: A Survey from 2016 to 2021 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Luteolin 7-sulfate | C<sub>15</sub>H<sub>10</sub>O<sub>9</sub>S | CID 14016780 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Method Validation Approaches for Analysis of Constituents in ENDS - PMC [pmc.ncbi.nlm.nih.gov]
- 9. database.ich.org [database.ich.org]
- 10. ema.europa.eu [ema.europa.eu]
- 11. database.ich.org [database.ich.org]
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